

Technical Guide: Physicochemical Properties of N-(1-naphthalenylmethyl)acetamide

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Compound of Interest

Compound Name: *Acetamide, N-(1-naphthalenylmethyl)-*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the molecular weight and chemical formula for N-(1-naphthalenylmethyl)acetamide. The information is presented to support research and development activities in the fields of chemistry and drug discovery.

Compound Identification

It is critical to distinguish N-(1-naphthalenylmethyl)acetamide from the structurally similar compound, N-(1-naphthyl)acetamide. The key differentiator is the presence of a methylene (-CH₂-) bridge between the naphthalene ring and the acetamide group in the compound of interest. This structural variance directly impacts the molecular formula and weight.

Physicochemical Data

The molecular formula and weight for N-(1-naphthalenylmethyl)acetamide have been determined based on its chemical structure. For comparative purposes, the data for the related compound N-(1-naphthyl)acetamide, is also provided.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Data Source
N-(1-naphthalenylmethyl)acetamide	C13H13NO	199.25	Calculated
N-(1-naphthyl)acetamide	C12H11NO	185.22	[1][2][3]

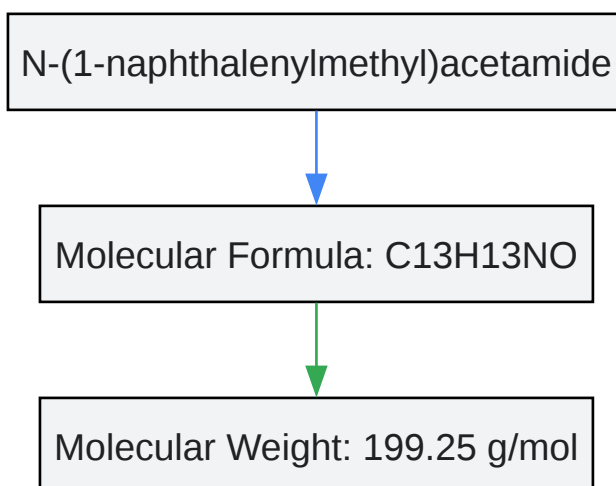
Note: The molecular weight of N-(1-naphthyl)acetamide is variously cited as 185.22 g/mol [1][2][3], 185.222 g/mol [1], and 185.2218 g/mol [4][5]. The value of 185.22 g/mol is a commonly accepted figure.

Experimental Protocols

This guide does not contain experimental protocols as the primary data (molecular weight and formula) are derived from fundamental chemical principles and publicly available data for the base structures.

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name, its constituent parts, and its resulting molecular formula and weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

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- 3. 1-Naphthaleneacetamide | C₁₂H₁₁NO | CID 6861 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Acetamide, N-1-naphthalenyl- [webbook.nist.gov]
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